

Azetomycin II (Azithromycin): An In-depth Technical Guide to its Spectrum of Activity

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Compound of Interest

Compound Name: Azetomycin II

Cat. No.: B14168322

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Introduction

Azetomycin II, more commonly known as Azithromycin, is a macrolide antibiotic belonging to the azalide subclass. It is a derivative of erythromycin, modified by the insertion of a methyl-substituted nitrogen atom into the lactone ring. This structural change confers greater acid stability and a broader spectrum of activity compared to erythromycin.[1] Azithromycin is a widely prescribed antimicrobial agent for a variety of bacterial infections.[1] This technical guide provides a comprehensive overview of the in vitro spectrum of activity of Azithromycin against a range of clinically relevant bacteria, details the standardized experimental protocols for its evaluation, and illustrates its mechanism of action.

Spectrum of Activity

Azithromycin demonstrates a broad spectrum of activity against many Gram-positive and Gram-negative bacteria, as well as atypical pathogens.[1] Its activity is particularly notable against certain respiratory and intracellular pathogens.

Data Presentation: Minimum Inhibitory Concentrations (MICs)

The following tables summarize the in vitro activity of Azithromycin against a variety of bacterial isolates. The data is presented as the minimum inhibitory concentration (MIC) required to

inhibit the growth of 50% (MIC50) and 90% (MIC90) of the tested isolates.

Table 1: In Vitro Activity of Azithromycin against Gram-Positive Bacteria

Organism	No. of Isolates	MIC50 (µg/mL)	MIC90 (µg/mL)
Streptococcus pneumoniae	191	0.13	0.25[2]
Staphylococcus aureus	-	-	-
Enterococcus faecalis	-	-	-

Table 2: In Vitro Activity of Azithromycin against Gram-Negative Bacteria

Organism	No. of Isolates	MIC50 (µg/mL)	MIC90 (µg/mL)
Escherichia coli	343	8	128[3]
Pseudomonas aeruginosa	27	-	-
Haemophilus influenzae	-	-	-
Vibrio cholerae O1	-	-	-

Table 3: In Vitro Activity of Azithromycin against Atypical Bacteria

Organism	No. of Isolates	MIC50 (µg/mL)	MIC90 (µg/mL)
Legionella pneumophila	107	0.064	0.25[4]
Mycobacterium avium complex	318	16	>64[5]

Table 4: In Vitro Activity of Azithromycin against Anaerobic Bacteria

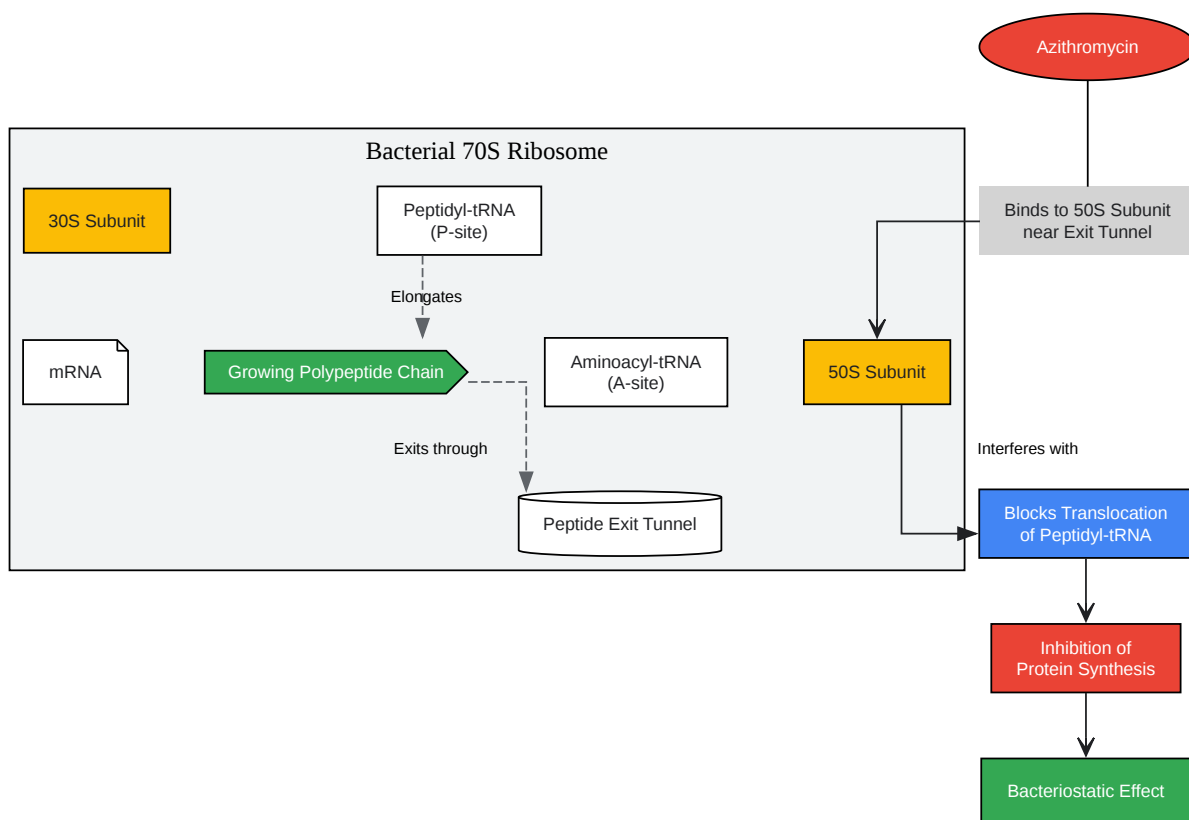
Organism	No. of Isolates	MIC50 (µg/mL)	MIC90 (µg/mL)
Oral Anaerobes	296	-	-
Bacteroides fragilis group	-	-	-

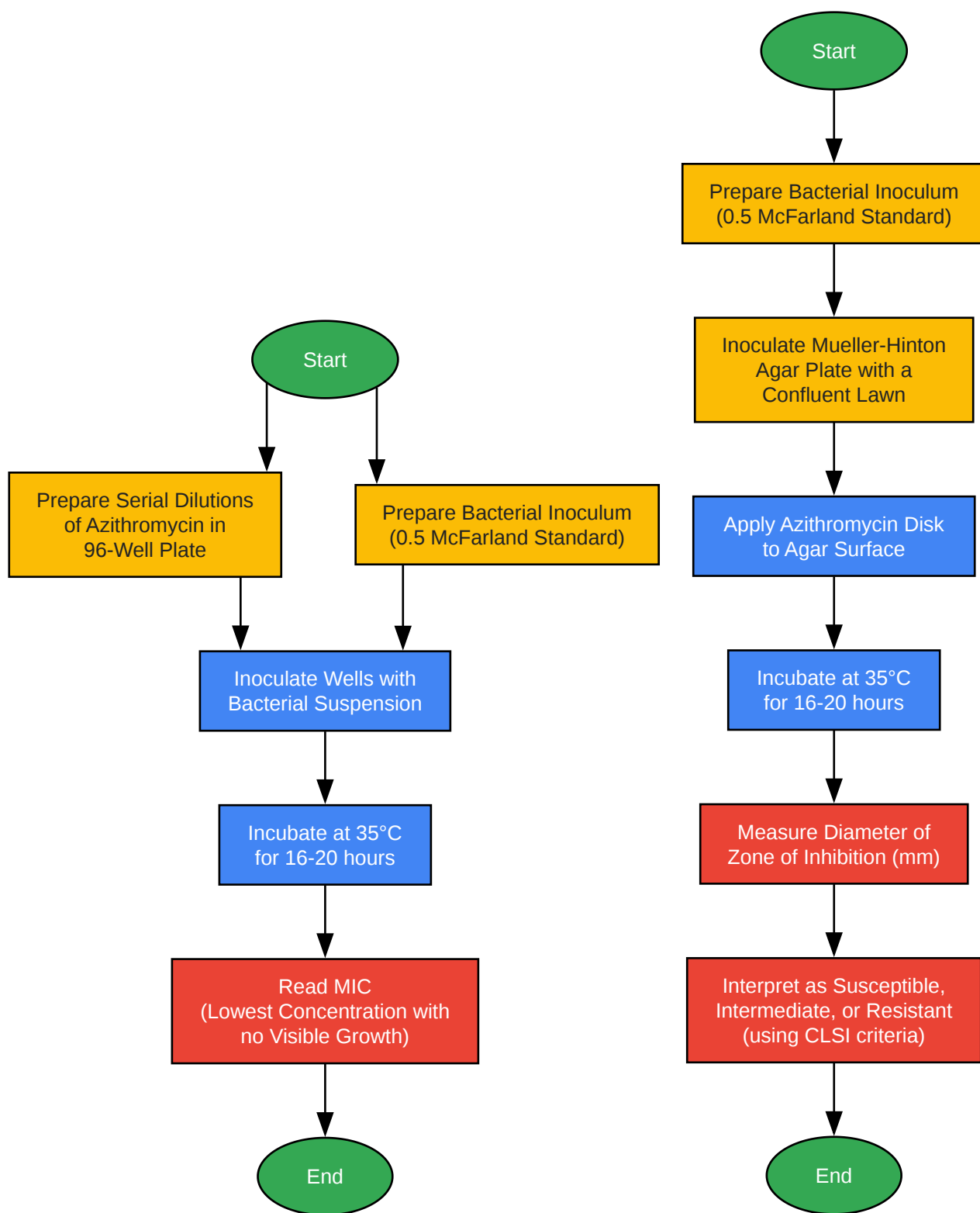
Note: A "-" indicates that specific data was not available in the provided search results.

Mechanism of Action

Azithromycin exerts its bacteriostatic effect by inhibiting protein synthesis in susceptible bacteria. It binds to the 50S ribosomal subunit, preventing the translocation of peptides, which is a crucial step in protein elongation.

Signaling Pathway: Inhibition of Bacterial Protein Synthesis





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